Application Notes: Laser-Induced Fluorescence (LIF) Spectroscopy of Calcium Monohydride (CaH)

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Compound of Interest

Compound Name:	*calcium monohydride*
CAS No.:	*14452-75-6*
Cat. No.:	*B1143903*

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Introduction

Calcium monohydride (CaH) is a diatomic radical of significant interest in astrophysics and fundamental chemical physics. Its distinct spectroscopic signatures in the visible region of the electromagnetic spectrum make it an important probe for various environments. Laser-induced fluorescence (LIF) is a highly sensitive and selective spectroscopic technique used to study the electronic structure of molecules like CaH.[1][2] The technique involves exciting a molecule from a lower to a higher electronic state with a tunable laser and then detecting the subsequent fluorescent emission as the molecule relaxes back to a lower state.[1] This provides detailed information about the molecule's energy levels, bonding, and dynamics. The most commonly studied transitions in CaH are the $A^2\Pi–X^2\Sigma^+$ and $B^2\Sigma^+–X^2\Sigma^+$ band systems.[3][4]

Key Applications

- Astrophysics and Stellar Classification: CaH was first identified in the spectra of stars and sunspots over a century ago.[5] Its spectral features are particularly prominent in the atmospheres of cool, low-mass stars such as M-dwarfs and brown dwarfs.[6][7] The strength

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and profile of CaH absorption bands are sensitive to the star's surface temperature and gravity. Consequently, CaH spectral indices are regularly used as a primary tool for the spectral classification of these late-type stars.[7]

- Fundamental Physics and Molecular Cooling: The simple structure of CaH makes it an ideal candidate for groundbreaking experiments in fundamental physics. Researchers have successfully used LIF for the laser cooling and magnetic trapping of CaH molecules.[8][9] These techniques allow for the study of molecules at ultra-cold temperatures, opening up new avenues for precision measurements and the investigation of quantum phenomena.[8]

- Combustion and Plasma Diagnostics: While less common than in astrophysics, LIF of CaH can also be used as a diagnostic tool in combustion environments or plasmas containing calcium and hydrogen. The presence and concentration of CaH can provide insights into the chemical kinetics and temperature of these high-energy systems.

Spectroscopic Data of Calcium Monohydride ($^{40}Ca^{1}H$)

The following tables summarize key spectroscopic constants for the primary electronic states of CaH involved in LIF studies. These parameters are crucial for interpreting experimental spectra.

Table 1: Molecular Constants for the Ground Electronic State ($X^2\Sigma^+$) of CaH.

Constant	Value	Reference
Bond Length (R_e)	**2.0025 Å**	**[4][5]**
Harmonic Vibrational Frequency (ω_e)	1298.34 cm^{-1}	[4][5]
Rotational Constant (B_e)	4.277 cm^{-1}	[4]

| Dissociation Energy (D_e) | 1.837 eV |[4][5] |

Table 2: Molecular Constants for the Excited Electronic States of CaH.

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State	T_e (cm^{-1})	ω_e (cm^{-1})	$\omega_e x_e$ (cm^{-1})	R_e (Å)	Reference
$A^2\Pi$	14406.877	1336.323	20.244	1.9821	[10]

| $B^2\Sigma^+$ | 15756.265 | 1296.517 | 26.121 | 1.9578 |[10] |

Experimental Protocols

This section outlines a generalized protocol for performing LIF spectroscopy on CaH in a laboratory setting, focusing on obtaining an excitation spectrum of the $A^2\Pi \leftarrow X^2\Sigma^+$ transition.

1. Objective

To record the rovibronic laser-induced fluorescence excitation spectrum of the $A^2\Pi \leftarrow X^2\Sigma^+$ band system of jet-cooled CaH molecules.

2. Apparatus and Materials

- CaH Source:
  - Pulsed Nd:YAG laser (e.g., 532 nm, 10 ns pulse width) for ablation.[9]
  - Solid CaH_2 target.[8][9]
  - Pulsed valve for carrier gas (e.g., Helium or Argon).
- Laser System:
  - Tunable pulsed dye laser pumped by an Nd:YAG or excimer laser. The dye should cover the 690 nm region for the (0,0) band of the $A^2\Pi \leftarrow X^2\Sigma^+$ transition.[3]
- Vacuum System:
  - Vacuum chamber capable of reaching high vacuum (< 10^{-5} Torr).
  - Roots blower and/or turbomolecular pump.
- Detection System:

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- Light collection optics (lenses, mirrors).
- Optical filters (e.g., a long-pass filter to block scattered laser light).
- Photomultiplier tube (PMT) or an Intensified CCD (ICCD) camera.[9]

- Data Acquisition:
  - Digital oscilloscope or boxcar averager.
  - Computer for laser control and data logging.

3. Experimental Procedure

- System Preparation:
  - Mount the solid CaH_2 target in the vacuum chamber.
  - Evacuate the chamber to the required pressure.
  - Set the backing pressure for the pulsed valve (typically 1-5 atm of He).
- Generation of CaH Molecular Beam:
  - Synchronize the ablation laser pulse, the gas valve pulse, and the probe laser pulse using a digital delay generator.
  - Focus the ablation laser onto the CaH_2 target. The laser pulse ablates the surface, creating a plume of material.[8]
  - The carrier gas from the pulsed valve entrains the ablated material, and the mixture undergoes supersonic expansion into the vacuum chamber. This process cools the CaH molecules to low rotational and vibrational temperatures.[3]
- LIF Excitation:
  - Direct the tunable dye laser beam to intersect the molecular beam at a right angle.

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- Set the dye laser to scan across the wavelength range of interest (e.g., ~686 nm to 698 nm for the $A^2\Pi \leftarrow X^2\Sigma^+$ (0,0) band).[4]

- Fluorescence Detection:
  - Position the collection optics perpendicular to both the laser and molecular beams.
  - Focus the collected light through the optical filter and onto the PMT. The filter is critical for rejecting scattered light from the powerful probe laser.
  - The PMT converts the fluorescence photons into an electrical signal.

- Data Acquisition and Analysis:
  - Feed the PMT signal into a boxcar averager or oscilloscope, which is gated to collect the signal only in a narrow time window following the laser pulse. This further improves the signal-to-noise ratio.
  - Record the integrated fluorescence intensity as a function of the laser wavelength.
  - The resulting plot of fluorescence intensity versus laser wavelength is the LIF excitation spectrum.
  - Calibrate the wavelength axis using a known reference, such as atomic transition lines or a wavemeter.

Visualizations

Below are diagrams illustrating the experimental workflow and the fundamental energy level transitions involved in the LIF process for CaH.

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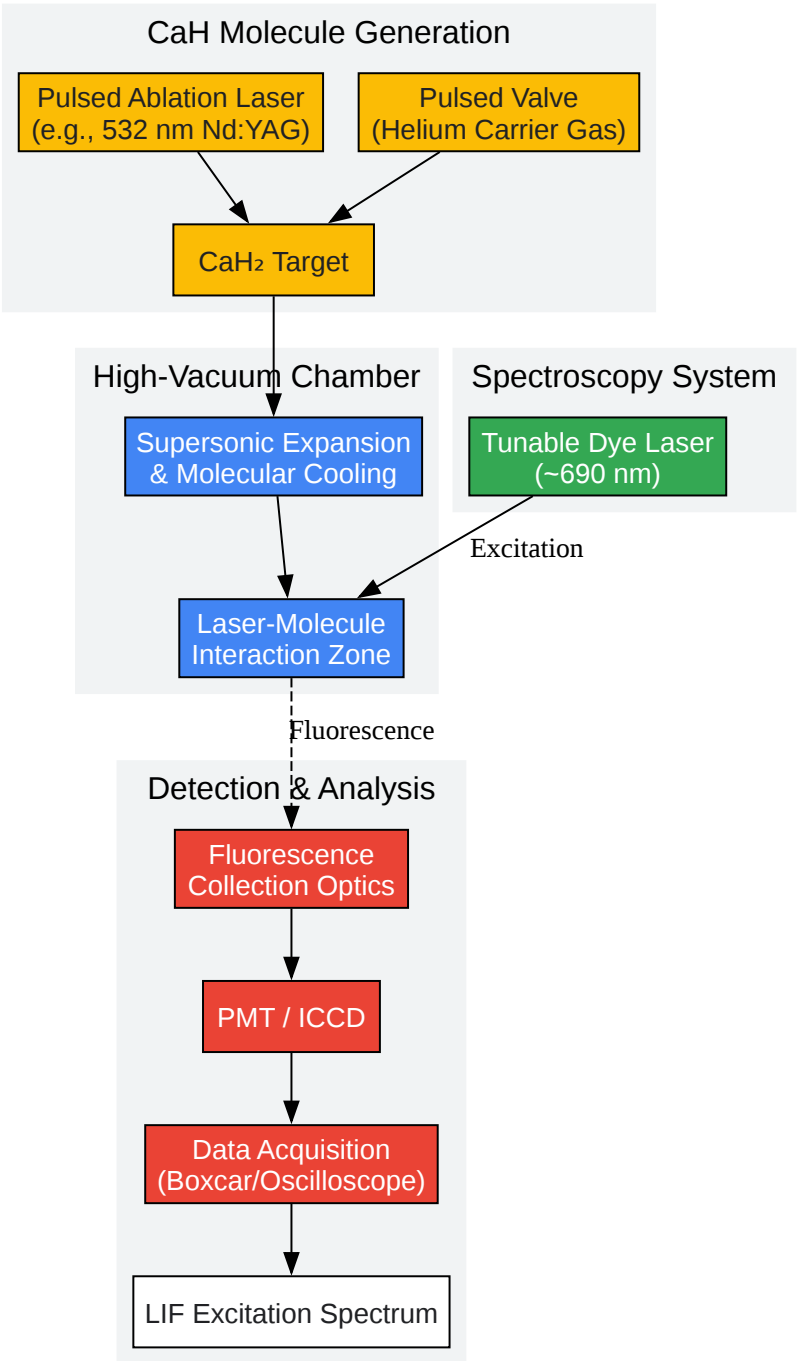
Experimental Workflow for CaH LIF Spectroscopy



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Caption: A flowchart of the experimental setup for laser-induced fluorescence spectroscopy of CaH.

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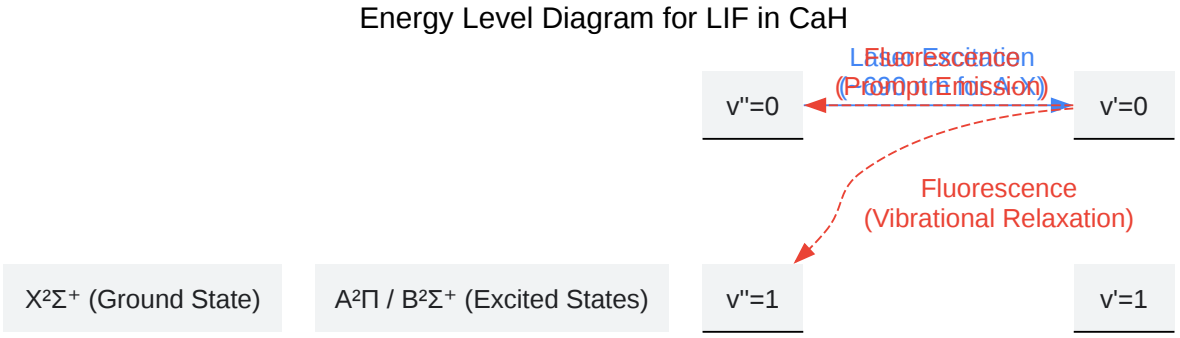

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Caption: A simplified energy level diagram illustrating the LIF process in **calcium monohydride** (CaH).

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